

2-Ethylnicotinic acid chemical structure and IUPAC name

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Compound of Interest

Compound Name: 2-Ethylnicotinic acid

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An In-depth Technical Guide to **2-Ethylnicotinic Acid**: Structure, Properties, Synthesis, and Applications

Introduction

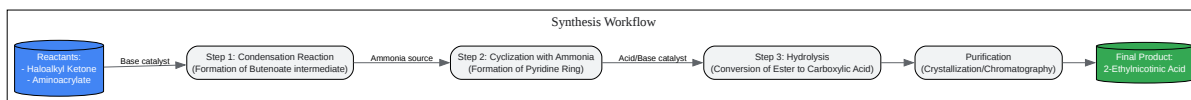
2-Ethylnicotinic acid, a substituted pyridinecarboxylic acid, serves as a crucial building block in the development of advanced pharmaceutical and agrochemical compounds. Its unique structural features, comprising a pyridine core functionalized with both a carboxylic acid and an ethyl group, make it a versatile synthon for medicinal chemists. This guide provides a comprehensive technical overview for researchers, scientists, and drug development professionals, detailing its chemical identity, physicochemical properties, a representative synthetic pathway, and its significant applications, particularly in the realm of central nervous system (CNS) drug discovery.

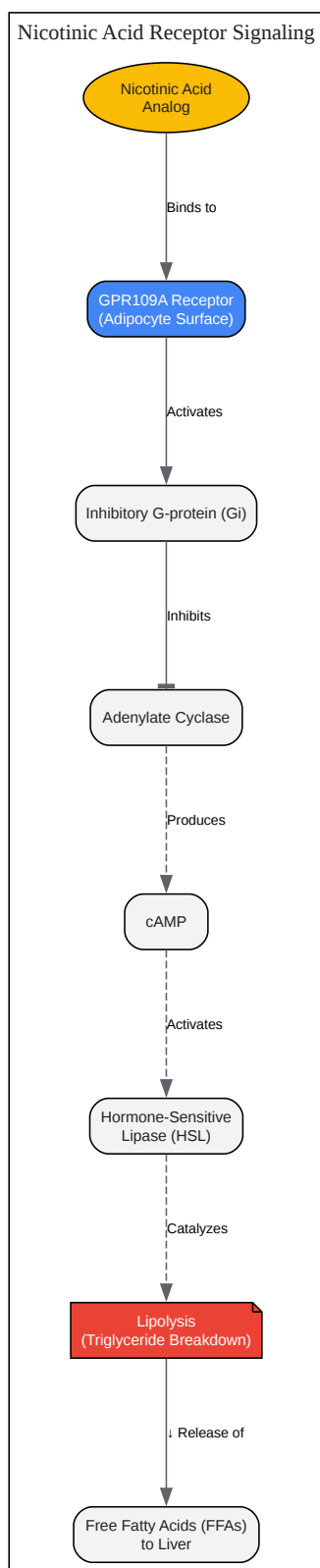
Chemical Identity and Structure

The fundamental characteristics of a molecule are defined by its structure and nomenclature.

IUPAC Name: The systematic name for this compound under the rules of the International Union of Pure and Applied Chemistry (IUPAC) is 2-ethylpyridine-3-carboxylic acid.[1]

Chemical Structure: The molecule consists of a pyridine ring, which is a six-membered aromatic heterocycle containing one nitrogen atom. An ethyl group ($-\text{CH}_2\text{CH}_3$) is attached at position 2 of the ring, and a carboxylic acid group ($-\text{COOH}$) is at position 3.





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References

- 1. PubChemLite - 2-ethylnicotinic acid (C₈H₉NO₂) [pubchemlite.lcsb.uni.lu]
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